

Technical Guide: Safety and Handling of (4-Hydroxy-3-methoxyphenyl)boronic acid

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Compound of Interest

Compound Name:	(4-Hydroxy-3-methoxyphenyl)boronic acid
Cat. No.:	B062145

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This document provides a comprehensive overview of the safety and handling precautions for **(4-Hydroxy-3-methoxyphenyl)boronic acid** (CAS No. 182344-21-4). The information is intended to guide laboratory personnel in the safe use of this compound and to provide essential safety information for risk assessments.

Chemical Identification and Physical Properties

Identifier	Value
IUPAC Name	(4-hydroxy-3-methoxyphenyl)boronic acid[1]
CAS Number	182344-21-4[1]
Molecular Formula	C ₇ H ₉ BO ₄ [1]
Molecular Weight	167.96 g/mol [1][2]
Appearance	Off-white to light yellow solid[2]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C[2]

Hazard Identification and Classification

(4-Hydroxy-3-methoxyphenyl)boronic acid is classified as hazardous. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed. [2]
Skin Irritation	2	H315: Causes skin irritation. [2]
Eye Irritation	2A	H319: Causes serious eye irritation. [2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. [2]

Signal Word: Warning

Precautionary Statements:[\[2\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), lab coat.
Respiratory Protection	NIOSH-approved respirator if dust is generated.

Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)

- Avoid formation of dust and aerosols.[3]
- Avoid contact with skin and eyes.[3]
- Use non-sparking tools.[3]
- Prevent fire caused by electrostatic discharge.[3]

Storage Conditions

- Store in a tightly closed container.[3]
- Keep in a dry, cool, and well-ventilated place.[3]
- For long-term storage, keep in a freezer under an inert atmosphere at -20°C.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

Accidental Release Measures

- Ensure adequate ventilation.
- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment.
- Avoid dust formation.
- Sweep up the spilled solid and place it in a suitable container for disposal.
- Do not let the product enter drains.

Experimental Protocols

General Protocol for Safe Handling of Arylboronic Acids

This protocol outlines a general procedure for the safe handling of arylboronic acids like **(4-Hydroxy-3-methoxyphenyl)boronic acid** in a laboratory setting.

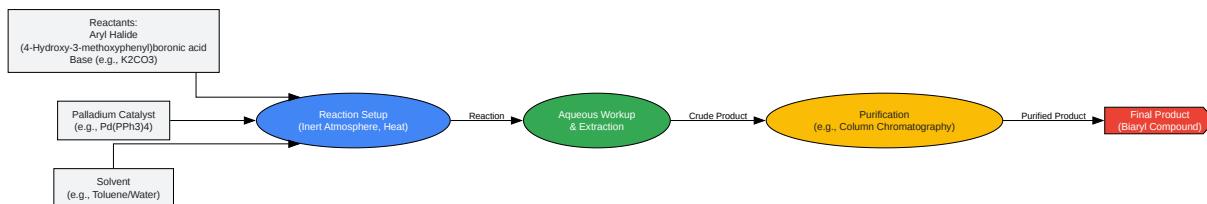
- Preparation:
 - Before starting work, ensure that the Safety Data Sheet (SDS) has been reviewed and understood.
 - Verify that all necessary PPE is available and in good condition.
 - Ensure that the chemical fume hood is functioning correctly.
 - Prepare all necessary equipment and reagents before handling the boronic acid.
- Handling:
 - Conduct all manipulations of the solid compound within a chemical fume hood to avoid inhalation of dust.
 - Use a spatula to weigh and transfer the solid. Avoid creating dust clouds.

- If preparing a solution, add the solid to the solvent slowly.
- Ensure all containers are clearly labeled.
- Waste Disposal:
 - Dispose of all waste, including contaminated PPE, in appropriately labeled hazardous waste containers.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
- Decontamination:
 - Clean the work area thoroughly with an appropriate solvent after use.
 - Wash hands thoroughly with soap and water after handling the compound.

Visualizations

Experimental Workflow: Suzuki-Miyaura Cross-Coupling Reaction

The following diagram illustrates a typical workflow for a Suzuki-Miyaura cross-coupling reaction, a common application for arylboronic acids.[4][5][6][7][8]

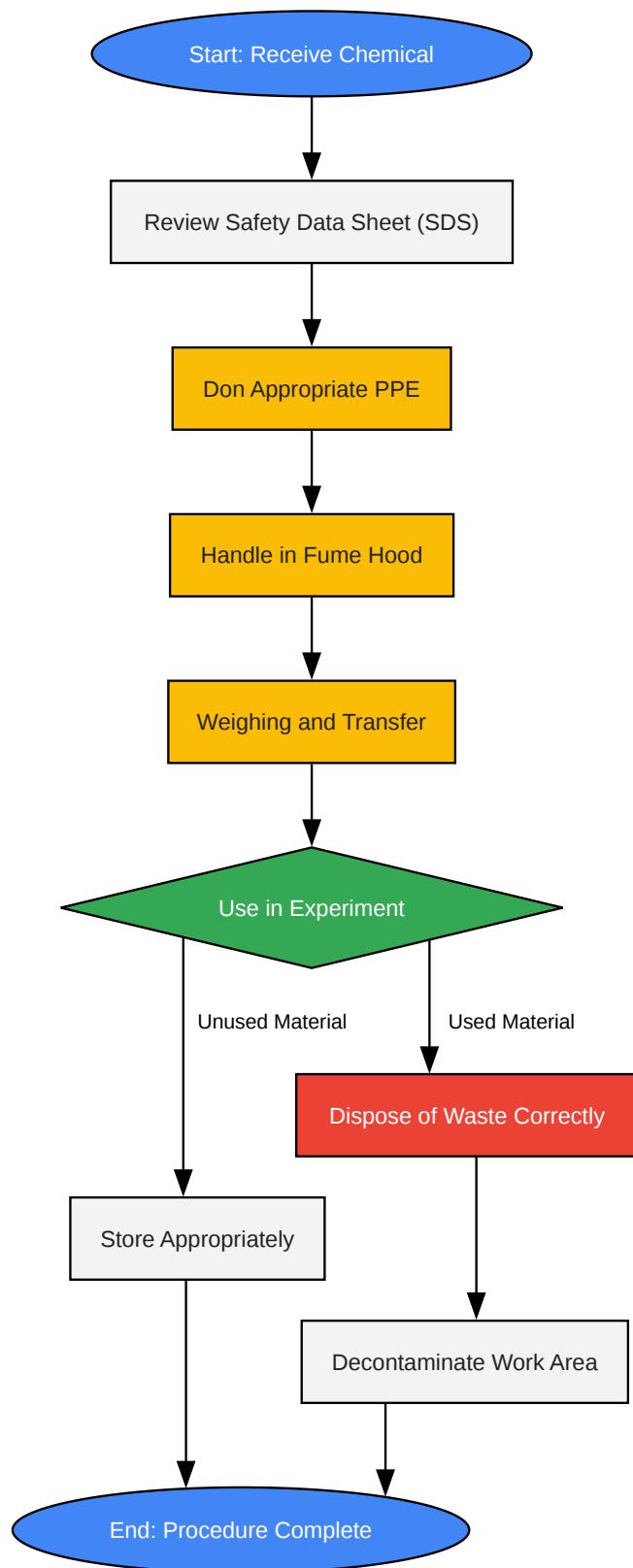


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Caption: A generalized workflow for the Suzuki-Miyaura cross-coupling reaction.

Logical Relationship: Safe Handling Procedure

This diagram outlines the logical flow of a safe handling procedure for **(4-Hydroxy-3-methoxyphenyl)boronic acid**.

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Caption: Logical workflow for the safe handling of **(4-Hydroxy-3-methoxyphenyl)boronic acid.**

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